

Navigating the Disposal of MK-8745: A Guide to Safe and Compliant Practices

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Compound of Interest

Compound Name: MK-8745

Cat. No.: B15565428

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For researchers and drug development professionals handling **MK-8745**, a potent Aurora A kinase inhibitor, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. While specific institutional and regional regulations must always be followed, this guide provides essential safety information and a general procedural framework for the disposal of **MK-8745**, grounded in established best practices for handling hazardous chemical waste.

Immediate Safety and Handling Considerations

Before initiating any disposal procedure, it is imperative to consult the Safety Data Sheet (SDS) provided by the manufacturer and your institution's Environmental Health and Safety (EHS) office. **MK-8745** should be treated as a hazardous substance.^{[1][2]} Standard handling protocols should include the use of personal protective equipment (PPE), such as safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Quantitative Data Summary for MK-8745

The following table summarizes key quantitative data for **MK-8745**, which is essential for both experimental design and safety assessments.

Property	Value	Source
CAS Number	885325-71-3	[1][3]
Molecular Formula	C ₂₀ H ₁₉ ClFN ₅ OS	[1][3]
Formula Weight	431.9 g/mol	[1][3]
Purity	≥98%	[1]
Solubility in DMSO	Approx. 20 mg/mL	[1][3]
Storage Temperature	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]

Step-by-Step Disposal Protocol for MK-8745

The following protocol outlines a general, step-by-step procedure for the safe disposal of **MK-8745** waste. This should be adapted to comply with your institution's specific EHS guidelines.

1. Waste Identification and Segregation:

- **Solid Waste:** Collect unused or expired **MK-8745** powder, contaminated PPE (gloves, weigh boats, wipes), and any other solid materials that have come into direct contact with the compound. This waste should be segregated into a clearly labeled, dedicated hazardous waste container.
- **Liquid Waste:** Collect solutions containing **MK-8745**, including residual amounts in experimental containers and solvent rinses. This liquid waste should be placed in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.

2. Waste Container Labeling:

- All waste containers must be accurately and clearly labeled. The label should include:
 - The words "Hazardous Waste"

- The full chemical name: (3-chloro-2-fluorophenyl)[4-[[6-(2-thiazolylamino)-2-pyridinyl]methyl]-1-piperazinyl]-methanone (**MK-8745**)
- The primary hazards associated with the chemical (e.g., "Toxic," "Irritant").
- The approximate concentration and volume of the waste.
- The date of accumulation.

3. Decontamination of Labware:

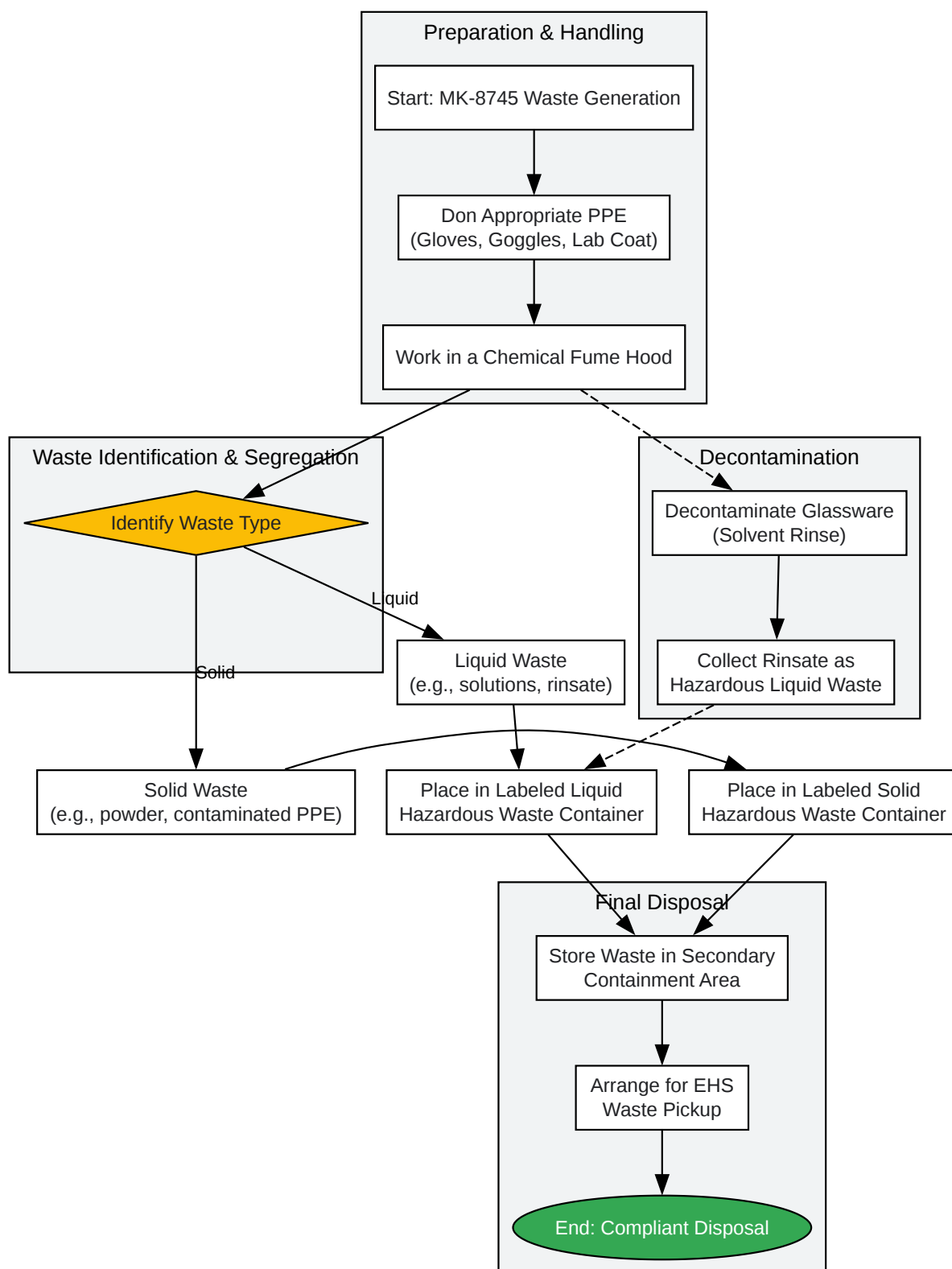
- All glassware and equipment that have come into contact with **MK-8745** should be decontaminated.
- A common procedure is to rinse the equipment multiple times with a suitable solvent (such as ethanol or acetone) that can dissolve **MK-8745**.
- The solvent rinsate must be collected and disposed of as hazardous liquid waste.
- After the solvent rinse, wash the labware with soap and water.

4. Final Disposal:

- Store the sealed and labeled hazardous waste containers in a designated, secure secondary containment area until they are collected by your institution's EHS personnel.
- Follow your institution's established procedures for requesting a hazardous waste pickup. Do not dispose of **MK-8745** down the drain or in regular trash.

Logical Workflow for MK-8745 Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **MK-8745**.



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Caption: Workflow for the safe disposal of **MK-8745** waste.

By adhering to these guidelines and consulting with institutional safety resources, researchers can ensure the safe and compliant disposal of **MK-8745**, fostering a secure laboratory environment.

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References

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